

# Safety and Handling of N-(Methoxycarbonyl)-L-tert-leucine: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	<i>N</i> -(Methoxycarbonyl)-L-tert-leucine
Cat. No.:	B194262

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **N-(Methoxycarbonyl)-L-tert-leucine**, a key intermediate in the synthesis of various pharmaceutical compounds. Adherence to these guidelines is crucial for ensuring personnel safety and maintaining the integrity of the product during research and development activities.

## Hazard Identification and Classification

**N-(Methoxycarbonyl)-L-tert-leucine** is classified as an irritant. Based on available safety data sheets, the primary hazards are associated with skin, eye, and respiratory tract irritation.

GHS Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)

- P264: Wash skin thoroughly after handling.[[1](#)]
- P271: Use only outdoors or in a well-ventilated area.[[1](#)]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[[1](#)]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[[1](#)]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[[1](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]
- P312: Call a POISON CENTER/doctor if you feel unwell.[[1](#)]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[[1](#)]
- P405: Store locked up.[[1](#)]
- P501: Dispose of contents/container to an approved waste disposal plant.[[1](#)]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-(Methoxycarbonyl)-L-tert-leucine** is provided in the table below.

Property	Value	Reference
Molecular Formula	C8H15NO4	<a href="#">[2]</a>
Molecular Weight	189.21 g/mol	<a href="#">[3]</a>
Appearance	White to off-white solid/powder	<a href="#">[2]</a>
Melting Point	108-109 °C	<a href="#">[2]</a>
Boiling Point	320.9 °C at 760 mmHg	<a href="#">[2]</a>
Solubility	Soluble in ethyl acetate and methanol.	<a href="#">[2]</a> <a href="#">[4]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a> <a href="#">[5]</a>

## Toxicological Information

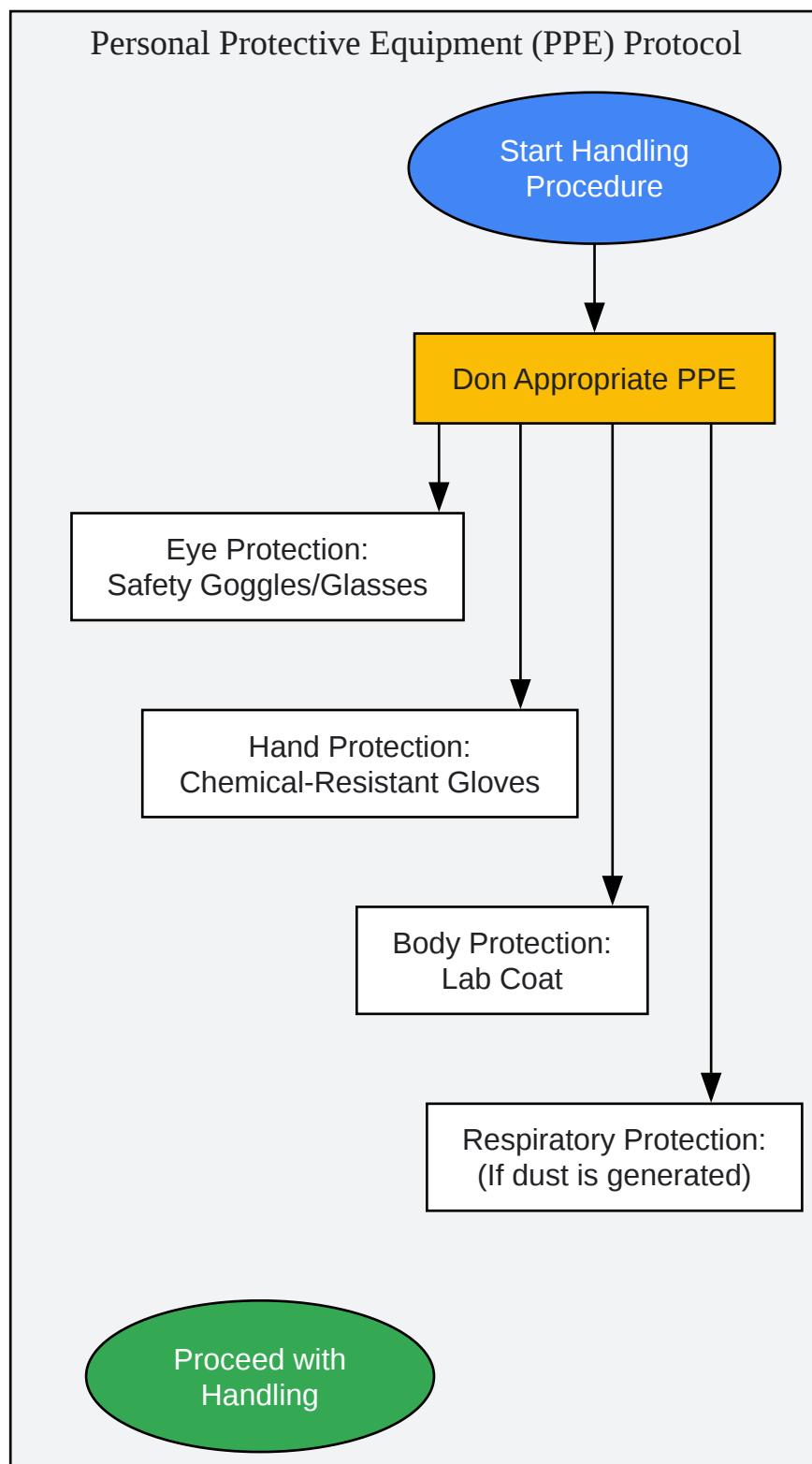
Currently, there is no specific quantitative toxicity data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), available for **N-(Methoxycarbonyl)-L-tert-leucine** in the public domain. The primary known toxicological effects are its irritant properties to the skin, eyes, and respiratory system.

## Experimental Protocols

### Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling the material to determine the appropriate PPE. The following are general recommendations:

- Eye Protection: Chemical safety goggles or glasses with side shields are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
- Skin and Body Protection: A laboratory coat is required. For larger quantities or where significant dust generation is possible, additional protective clothing may be necessary.
- Respiratory Protection: If handling in a non-ventilated area or if dust is generated, a NIOSH-approved respirator for dusts should be used.

[Click to download full resolution via product page](#)

Caption: Recommended Personal Protective Equipment for handling **N-(Methoxycarbonyl)-L-tert-leucine**.

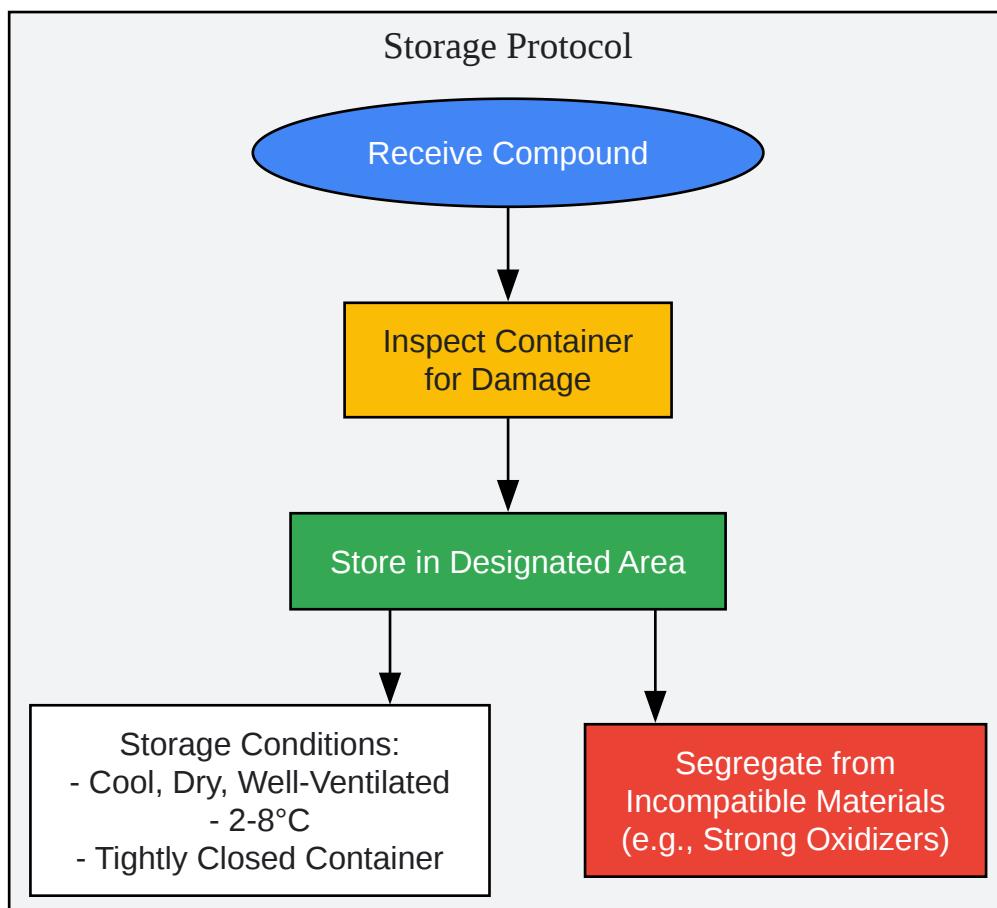
## Handling Procedures

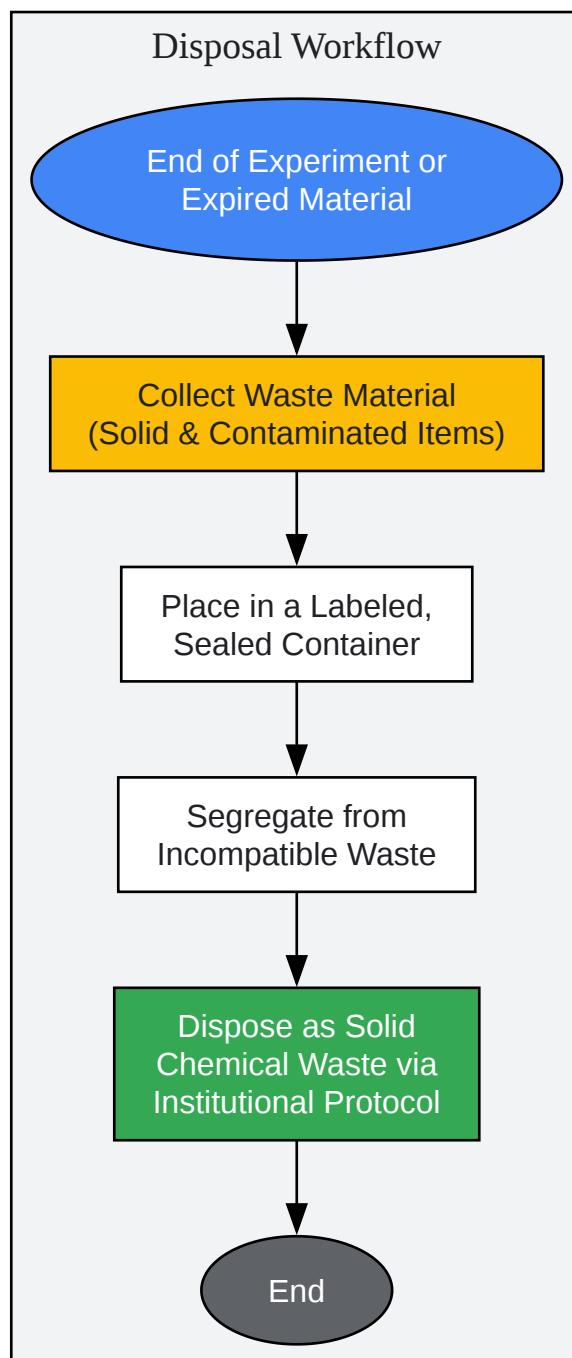
- Preparation:
  - Ensure a clean and organized workspace.
  - Work in a well-ventilated area, preferably in a chemical fume hood.
  - Have all necessary equipment and reagents readily available.
  - Ensure an eyewash station and safety shower are accessible.
- Weighing and Transfer:
  - Handle as a solid to minimize dust generation.
  - If the material is a fine powder, use a spatula for transfer and weigh on a tared weigh boat or paper.
  - Avoid creating dust clouds. If dust is unavoidable, use appropriate respiratory protection.
  - Close the container tightly immediately after use.
- Dissolving:
  - When dissolving, add the solid slowly to the solvent to avoid splashing.
  - **N-(Methoxycarbonyl)-L-tert-leucine** is soluble in ethyl acetate and methanol.[\[2\]](#)[\[4\]](#)

## Storage

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)
- The recommended storage temperature is between 2°C and 8°C.[\[1\]](#)[\[5\]](#)
- Keep the container tightly closed to prevent moisture absorption and contamination.[\[2\]](#)

- Store away from incompatible materials, such as strong oxidizing agents.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. acs.org [acs.org]
- 2. qmul.ac.uk [qmul.ac.uk]
- 3. N-(Methoxycarbonyl)-L-tert-leucine | C8H15NO4 | CID 11263950 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. southernbiological.com [southernbiological.com]
- 5. documents.thermofisher.com [documents.thermofisher.com]
- To cite this document: BenchChem. [Safety and Handling of N-(Methoxycarbonyl)-L-tert-leucine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b194262#safety-and-handling-precautions-for-n-methoxycarbonyl-l-tert-leucine]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)